

Technical Whitepaper: 2-Chloro-3-fluoro-5-methylpyridine

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Compound of Interest

Compound Name: 2-Chloro-3-fluoro-5-methylpyridine

CAS No.: 34552-15-3

Cat. No.: B1590449

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Part 1: Executive Summary

In the landscape of modern medicinal chemistry and agrochemical development, **2-Chloro-3-fluoro-5-methylpyridine** (CAS 34552-15-3) serves as a "privileged scaffold." Its utility stems from the strategic placement of halogen atoms on the pyridine ring, which allows for orthogonal functionalization. The C2-chlorine atom provides a reactive handle for nucleophilic aromatic substitution (

) and metal-catalyzed cross-coupling (e.g., Suzuki-Miyaura), while the C3-fluorine atom modulates the electronic environment, enhancing metabolic stability and lipophilicity—key parameters in the optimization of kinase inhibitors and herbicides.

This guide details the synthesis, reactivity, and application of this core, providing researchers with a self-validating roadmap for utilizing this intermediate in drug discovery workflows.

Part 2: Chemical Profile & Properties[1]

The unique electronic push-pull of the methyl group (electron-donating) and the fluoro/chloro substituents (electron-withdrawing) creates a distinct reactivity profile.

Property	Data
Molecular Formula	C ₆ H ₅ ClFN
Molecular Weight	145.56 g/mol
Appearance	White to off-white low-melting solid or colorless liquid
Melting Point	28–30 °C
Boiling Point	92 °C @ 25 mmHg
Density	~1.3 g/mL
Solubility	Soluble in DCM, EtOAc, MeOH; sparingly soluble in water
pKa (Calculated)	~ -0.5 (Pyridine nitrogen is less basic due to F/Cl induction)
Storage	Inert atmosphere, 2–8 °C (Hygroscopic)

Part 3: Strategic Synthesis

Two primary routes exist for accessing this scaffold. The choice depends on the availability of precursors and the scale of operation.

Method A: Directed Ortho-Metallation (DoM) – High Atom Economy

This method utilizes the strong directing effect of the C3-fluorine atom to selectively lithiate the C2 position.

- Precursor: 3-Fluoro-5-methylpyridine[\[1\]](#)[\[2\]](#)
- Reagents: LDA (Lithium diisopropylamide), Hexachloroethane () or NCS.

- Mechanism: The acidity of the C2-H is enhanced by the adjacent inductive withdrawal of the Nitrogen and Fluorine. Lithiation occurs exclusively at C2, followed by electrophilic quench with a chlorine source.

Method B: Sandmeyer Reaction – Robust Laboratory Scale

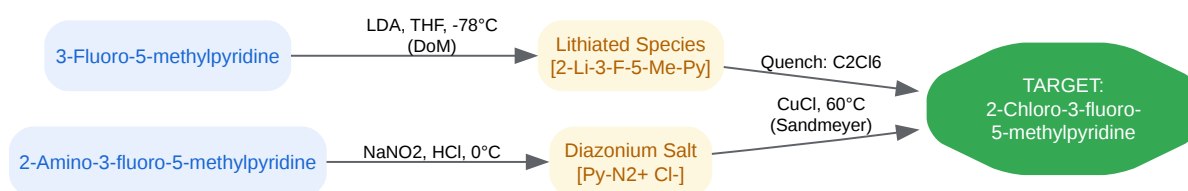
Ideal for batches where the amino-precursor is readily available.

- Precursor: 2-Amino-3-fluoro-5-methylpyridine
- Reagents:

 , HCl, CuCl.
- Protocol:
 - Dissolve amine in concentrated HCl at 0 °C.
 - Add aqueous

dropwise to form the diazonium salt.
 - Transfer the diazonium solution into a solution of CuCl in HCl.
 - Heat to 60 °C to promote nitrogen displacement by chloride.

Synthesis Workflow Diagram



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Figure 1: Convergent synthesis pathways relying on Directed Ortho-Metallation (Top) and Sandmeyer functionalization (Bottom).

Part 4: Reactivity & Applications in Drug Discovery

The core value of CAS 34552-15-3 lies in its regioselective reactivity. The C2-chlorine is highly activated for substitution, while the C3-fluorine remains inert under standard conditions, preserving the fluorinated motif for the final drug candidate.

Nucleophilic Aromatic Substitution ()

The C2 position is activated by the ring nitrogen and the inductive effect of the C3-fluorine.

- Nucleophiles: Amines (primary/secondary), Alkoxides, Thiols.
- Conditions: Mild base (or DIPEA), polar aprotic solvent (DMF, DMSO, NMP), heat (80–100 °C).
- Application: Synthesis of amino-pyridine cores for kinase inhibitors (e.g., KRAS, EGFR).

Suzuki-Miyaura Cross-Coupling

The C2-Cl bond is a competent electrophile for Palladium-catalyzed coupling.

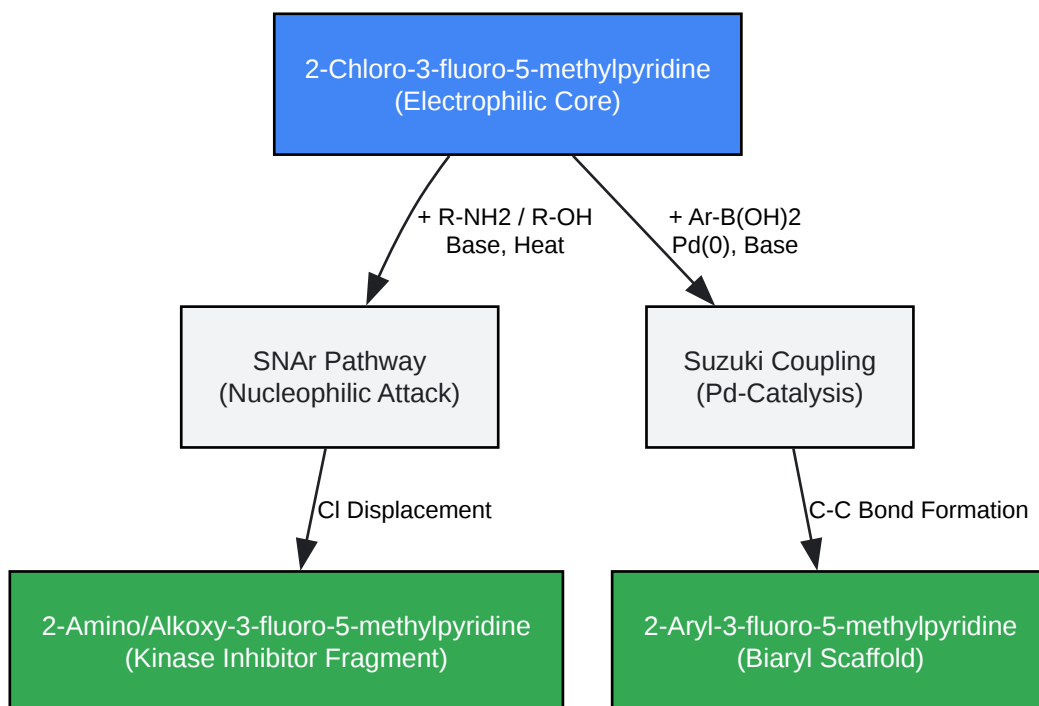
- Catalysts:
,
, or XPhos Pd G2.
- Partners: Aryl/Heteroaryl boronic acids.
- Selectivity: Coupling occurs exclusively at C2; the C3-F bond is stable to Pd(0).

Experimental Protocol: Amination

Objective: Displacement of C2-Cl with a cyclic amine (e.g., Morpholine).

- Setup: In a 20 mL vial, charge **2-Chloro-3-fluoro-5-methylpyridine** (1.0 eq, 145 mg, 1.0 mmol).
- Solvent: Add anhydrous DMSO (2.0 mL).
- Reagents: Add Morpholine (1.2 eq, 105 μ L) and DIPEA (2.0 eq, 350 μ L).
- Reaction: Seal and heat to 90 °C for 4 hours. Monitor by LC-MS (Target mass: 196 [M+H]).
- Workup: Dilute with water, extract with EtOAc. The product (2-morpholino-3-fluoro-5-methylpyridine) is obtained in >85% yield.

Reactivity Logic Diagram



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Figure 2: Divergent functionalization of the core scaffold. The C2-Cl bond serves as the primary linchpin for diversity.

Part 5: Safety & Handling

- Hazards: GHS Classification: Acute Tox. 4 (Oral), Skin Irrit. 2, Eye Irrit. 2A.

- Handling: The compound acts as a lachrymator and skin irritant. Handle only in a fume hood.
- Stability: Stable under standard conditions but hygroscopic. Store under Argon/Nitrogen to prevent hydrolysis to the pyridone over long periods.

Part 6: References

- National Center for Biotechnology Information (2026). PubChem Compound Summary for CID 12852014, 2-Chloro-5-fluoro-3-methylpyridine. Retrieved from [[Link](#)](Note: Isomer verification required; general properties aligned).
- Imperial Chemical Industries PLC (1984). Preparation of 2-chloro-5-methylpyridine (EP 0121320 A1). European Patent Office.[[3](#)] Retrieved from
- MDPI (2025). Synthesis of Fluorinated Pyridine Derivatives via Suzuki Coupling. Retrieved from [[Link](#)]

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Sources

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- 3. US4612377A - Preparation of 2-chloro-5-methylpyridine - Google Patents [patents.google.com]
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